

Personal protective equipment for handling De-guanidine Peramivir

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Compound of Interest

Compound Name: De-guanidine Peramivir

Cat. No.: B15290252

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Essential Safety and Handling Guide for De-guanidine Peramivir

Disclaimer: This document provides guidance on the safe handling of **De-guanidine Peramivir**. As no specific Safety Data Sheet (SDS) is available for this compound, the following recommendations are based on a conservative approach, incorporating the known hazards of the structurally related compound, Guanidine Hydrochloride. Guanidine Hydrochloride is classified as harmful if swallowed or inhaled, and causes skin and serious eye irritation.^{[1][2]} It is imperative to handle **De-guanidine Peramivir** with the assumption of similar or greater hazards.

Immediate Safety Information

Proper handling and personal protective equipment are critical to ensure the safety of laboratory personnel. The following tables summarize the essential PPE and immediate actions in case of exposure.

Table 1: Personal Protective Equipment (PPE) for Handling **De-guanidine Peramivir**

Protection Type	Minimum Requirement	Specifications
Eye and Face Protection	Safety glasses with side-shields or goggles.	Must conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Hand Protection	Chemical-resistant gloves.	Nitrile rubber gloves with a minimum layer thickness of 0.11 mm are recommended. Always inspect gloves prior to use and use proper glove removal technique.[4]
Skin and Body Protection	Laboratory coat and appropriate protective clothing.	Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or where splashing is possible, a chemical-resistant apron and boots should be used.[5]
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for large quantities or if dust is generated.	Work should be conducted in a chemical fume hood. If a respirator is needed, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

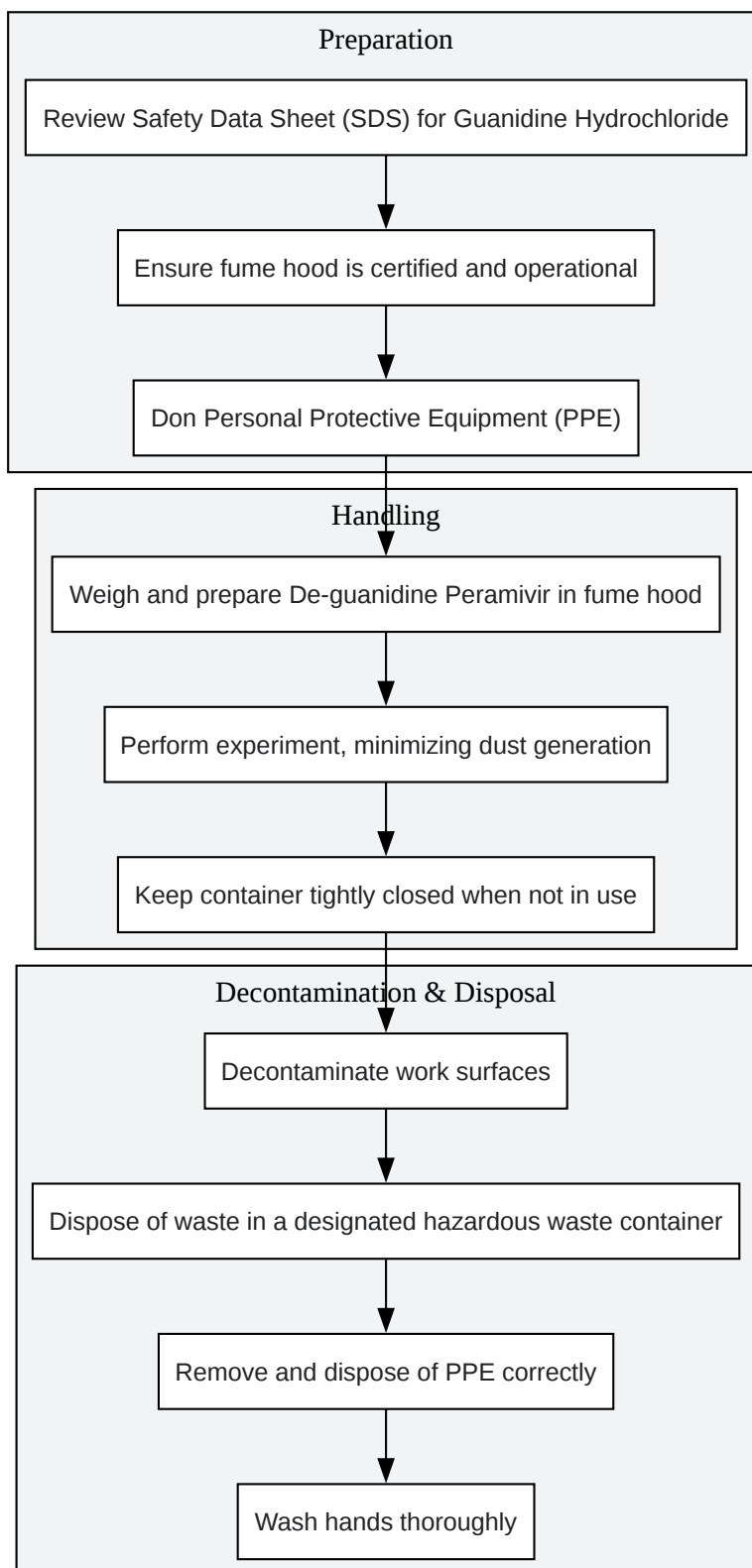
Table 2: Emergency First Aid Procedures

Exposure Route	First Aid Action
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][6]
Ingestion	DO NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for minimizing risk. The following workflow outlines the key steps for researchers working with **De-guanidine Peramivir**.

Experimental Workflow for Handling De-guanidine Peramivir



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- To cite this document: BenchChem. [Personal protective equipment for handling De-guanidine Peramivir]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15290252#personal-protective-equipment-for-handling-de-guanidine-peramivir]

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